

# Melatonin-d7: An In-depth Technical Guide for Researchers

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## Compound of Interest

Compound Name: Melatonin-d7

Cat. No.: B12419567

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**Melatonin-d7** is the deuterated analog of melatonin, a ubiquitous hormone primarily synthesized in the pineal gland that regulates circadian rhythms and possesses potent antioxidant properties.[1][2] Due to its isotopic labeling, **Melatonin-d7** serves as an invaluable tool in biomedical and pharmaceutical research, particularly as an internal standard for the accurate quantification of endogenous melatonin in biological samples.[3] Its chemical and physical properties are nearly identical to its non-deuterated counterpart, allowing it to mimic the behavior of natural melatonin in analytical systems while being distinguishable by mass-sensitive detectors.

This guide provides a comprehensive overview of the chemical properties, analytical applications, and experimental considerations for the use of **Melatonin-d7** in a research setting.

## Core Chemical and Physical Properties

**Melatonin-d7** is distinguished from endogenous melatonin by the replacement of seven hydrogen atoms with deuterium atoms. This isotopic substitution results in a higher molecular weight, which is the basis for its use in mass spectrometry-based analytical methods. The key chemical properties are summarized below.

Property	Value	Reference
Chemical Name	N-[2-(5-Methoxy-1H-indol-3-yl)ethyl]acetamide-d7	[4]
Synonyms	N-Acetyl-d3-5-methoxytryptamine-alpha,alpha,beta,beta-d4	[4]
CAS Number	615251-68-8	[1][4][5][6]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> D <sub>7</sub> N <sub>2</sub> O <sub>2</sub>	[4][6]
Molecular Weight	239.32 g/mol	[5][6]
Accurate Mass	239.1651	[5]
Isotopic Purity	Typically >98%	[2]
Unlabeled CAS No.	73-31-4	[5]

## Applications in Research and Drug Development

The primary application of **Melatonin-d7** is as an internal standard in quantitative bioanalysis. Stable isotope-labeled internal standards are considered the gold standard in mass spectrometry because they co-elute with the analyte of interest and experience similar ionization effects, correcting for sample loss during preparation and instrumental variability.

Key Applications Include:

- **Pharmacokinetic Studies:** **Melatonin-d7** is used to study the absorption, distribution, metabolism, and excretion (ADME) of exogenously administered melatonin.[7][8] By administering a known dose of the deuterated compound, researchers can distinguish it from endogenous melatonin and accurately track its pharmacokinetic profile in plasma or other biological matrices.[7]
- **Therapeutic Drug Monitoring (TDM):** In clinical settings, it can be used to accurately measure the concentration of melatonin supplements in patients to ensure therapeutic efficacy and safety.[2]

- **Metabolite Identification:** It serves as a tracer in studies aimed at identifying the metabolic pathways of melatonin.
- **Quantification in Biological Matrices:** It is frequently used to measure endogenous melatonin levels in various biological fluids, including saliva, plasma, and urine, for studies related to sleep disorders, circadian rhythm disruptions, and other physiological and pathological conditions.<sup>[3]</sup>

## Experimental Protocols and Methodologies

The use of **Melatonin-d7** as an internal standard typically involves liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS).<sup>[3]</sup><sup>[7]</sup>

## General Protocol for Quantification of Melatonin in Saliva

This protocol outlines a typical workflow for measuring melatonin concentrations in saliva samples using **Melatonin-d7** as an internal standard.

- **Sample Collection:** Saliva samples are collected from subjects at specified time points.
- **Internal Standard Spiking:** A known concentration of **Melatonin-d7** solution is added to each saliva sample.<sup>[3]</sup> This step is critical for accurate quantification.
- **Sample Preparation (Extraction):**
  - The samples are subjected to a protein precipitation step, often using a solvent like acetonitrile or methanol.
  - This is followed by solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to remove interfering substances and concentrate the analyte and internal standard.
- **LC-MS/MS Analysis:**
  - The extracted sample is injected into a high-performance liquid chromatography (HPLC) system for separation.<sup>[3]</sup>

- A common mobile phase combination is an aqueous solution with 0.1% formic acid (Mobile Phase A) and methanol or acetonitrile with 0.1% formic acid (Mobile Phase B), run on a C8 or C18 column.[3][9]
- The eluent is directed to a tandem mass spectrometer, where the analyte (melatonin) and the internal standard (**Melatonin-d7**) are detected using multiple reaction monitoring (MRM).
- Data Analysis: The concentration of endogenous melatonin is calculated by comparing the peak area ratio of the analyte to the internal standard against a standard curve prepared with known concentrations of unlabeled melatonin.

## Forced Degradation and Stability Testing

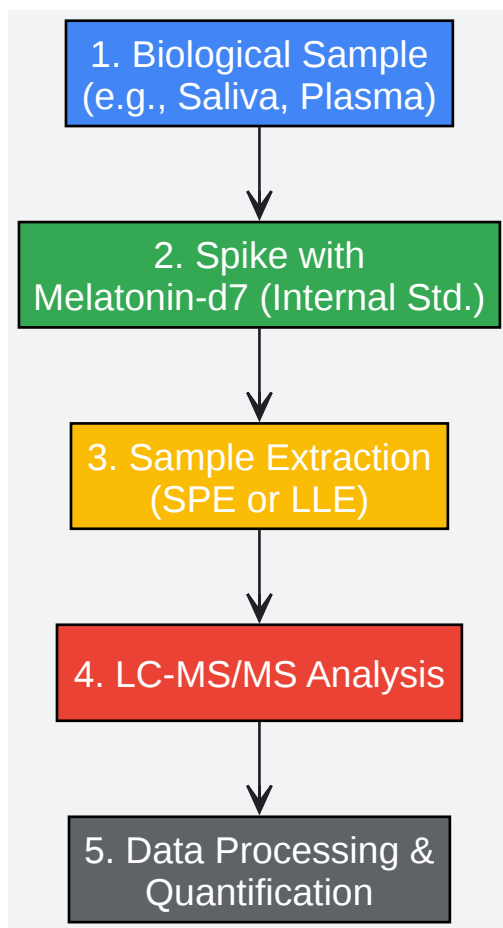
To ensure the reliability of analytical methods, forced degradation studies are performed on melatonin to identify potential degradation products.[10] Standard solutions of melatonin are subjected to stress conditions such as acid (HCl), base (NaOH), oxidation (H<sub>2</sub>O<sub>2</sub>), and UV light. [10] The analytical method should be able to separate the intact melatonin peak from any degradation products, confirming its stability-indicating capability.[10]

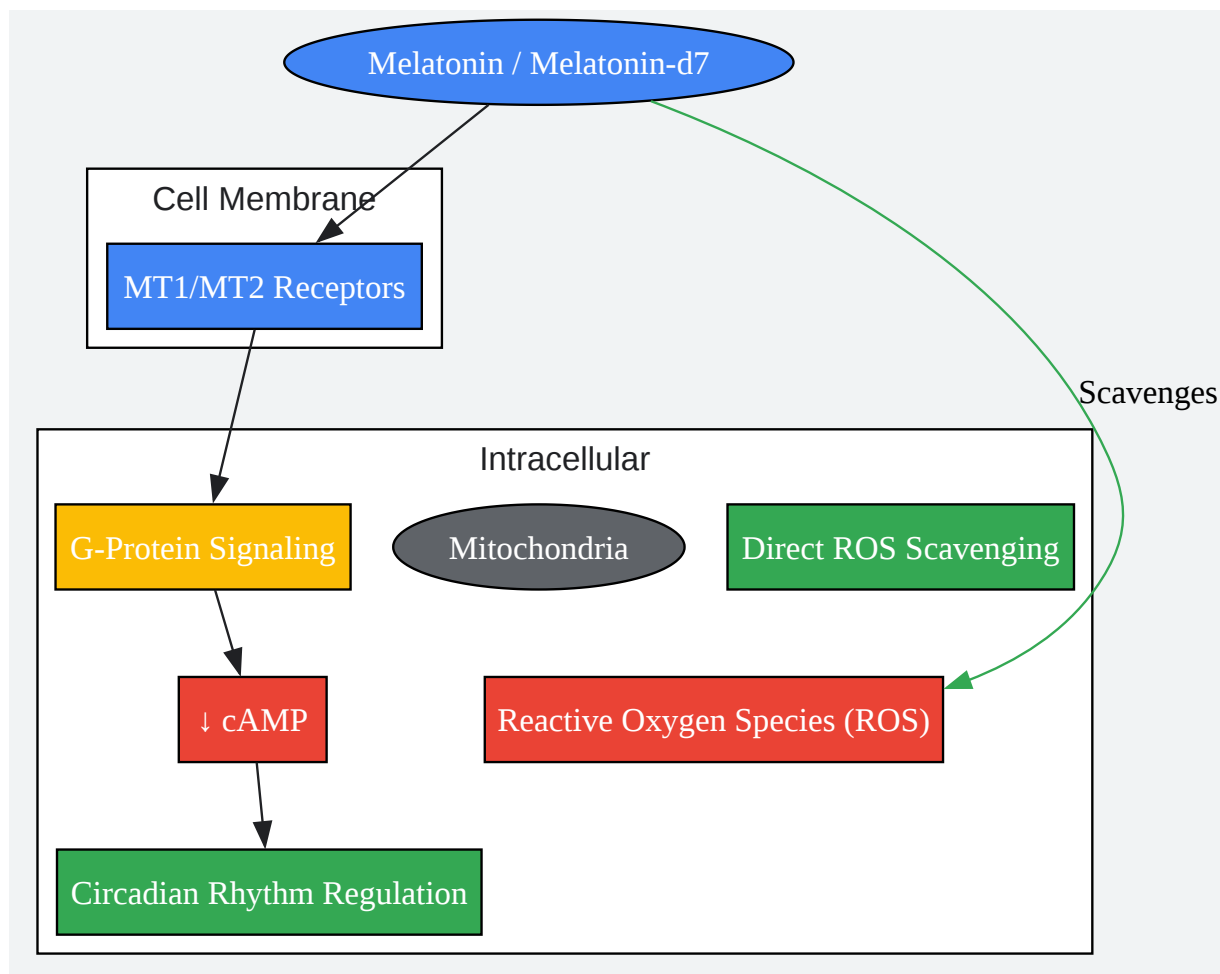
## Visualizations: Structures and Workflows

### Chemical Structure of Melatonin-d7

Caption: Chemical structure of **Melatonin-d7** (N-[2-(5-Methoxy-1H-indol-3-yl)ethyl]acetamide-d7).

### Bioanalytical Workflow Using Melatonin-d7





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